

Application Note: Preparation of a Standard Solution of Aluminum Nitrate Nonahydrate

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Compound of Interest

Compound Name: Aluminum nitrate nonahydrate

Cat. No.: B147935

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Abstract

This document provides a detailed protocol for the preparation of a standard aqueous solution of **Aluminum Nitrate Nonahydrate**, $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$. The protocol outlines the necessary materials, safety precautions, and a step-by-step procedure for accurately preparing solutions of a desired molarity. This standard solution is suitable for a variety of research applications, including as a precursor in materials synthesis, a component in corrosion inhibitors, and in leather tanning processes.^{[1][2]}

Chemical Properties & Safety Information

- Chemical Formula: $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ ^{[3][4][5][6][7]}
- Molecular Weight: 375.13 g/mol ^{[3][4][6][7][8]}
- Appearance: White, crystalline, hygroscopic solid.^[2]
- Solubility: Highly soluble in water, methanol, and ethanol.^{[1][9]}
- Hazards: **Aluminum nitrate nonahydrate** is a strong oxidizing agent and can cause serious eye and skin irritation.^{[4][5][10][11][12][13]} Ingestion may be harmful.^{[12][13]} It may intensify fire when in contact with combustible materials.^{[10][11][12][13]}

Safety Precautions:

- Always handle this chemical in a well-ventilated area or under a fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles (or a face shield), and chemical-resistant gloves (e.g., PVC).[13]
- Avoid breathing dust.[13]
- Keep away from heat and combustible materials.[11][14]
- In case of skin contact, wash thoroughly with soap and water.[4]
- In case of eye contact, rinse cautiously with water for several minutes.[4][11]
- Dispose of waste according to local, regional, and national regulations.[10]

Experimental Protocol

This protocol describes the preparation of a 1 Molar (1 M) standard solution of **aluminum nitrate nonahydrate** in a 1000 mL volume. Adjustments for different molarities or volumes can be made by recalculating the required mass of the solute.

3.1 Materials and Equipment

- **Aluminum Nitrate Nonahydrate** ($\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$), ACS reagent grade or higher
- Deionized (DI) or distilled water
- 1000 mL volumetric flask (Class A)
- Analytical balance (readable to at least 0.01 g)
- Weighing paper or weighing boat
- Spatula
- Glass beaker (e.g., 500 mL)
- Magnetic stirrer and stir bar

- Wash bottle with DI water
- Funnel

3.2 Step-by-Step Procedure

- Calculation: Calculate the mass of $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ required.
 - $\text{Mass (g)} = \text{Desired Molarity (mol/L)} \times \text{Formula Weight (g/mol)} \times \text{Volume (L)}$
 - For a 1 M solution in 1 L: $\text{Mass} = 1 \text{ mol/L} \times 375.13 \text{ g/mol} \times 1.0 \text{ L} = 375.13 \text{ g}$
- Weighing:
 - Place a clean, dry weighing boat on the analytical balance and tare the balance to zero.
 - Carefully weigh out exactly 375.13 g of $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ using a spatula. Record the exact mass.
- Dissolution:
 - Place a magnetic stir bar into a 500 mL beaker.
 - Add approximately 700 mL of DI water to the beaker.
 - Carefully transfer the weighed $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ into the beaker.
 - Place the beaker on a magnetic stirrer and stir until the solid is completely dissolved. The solution should be clear and colorless. Note: The dissolution of aluminum salts can be slightly endothermic.
- Transfer to Volumetric Flask:
 - Once dissolved, remove the beaker from the stirrer. Remove the magnetic stir bar using a clean retriever.
 - Place a funnel into the neck of the 1000 mL volumetric flask.
 - Carefully pour the solution from the beaker into the volumetric flask.

- Rinse the beaker two to three times with a small amount of DI water, transferring the rinsing water into the volumetric flask each time to ensure all the solute is transferred.
- Dilution to Final Volume:
 - Add DI water to the volumetric flask until the liquid level is close to, but not at, the calibration mark.
 - Use a dropper or pipette to add the final amount of DI water dropwise until the bottom of the meniscus is precisely on the calibration mark.
- Homogenization:
 - Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and the concentration is uniform.
- Storage:
 - Transfer the prepared standard solution to a clean, properly labeled storage bottle. The label should include the chemical name, concentration, preparation date, and the preparer's initials.
 - Store in a cool, dry place away from incompatible materials.

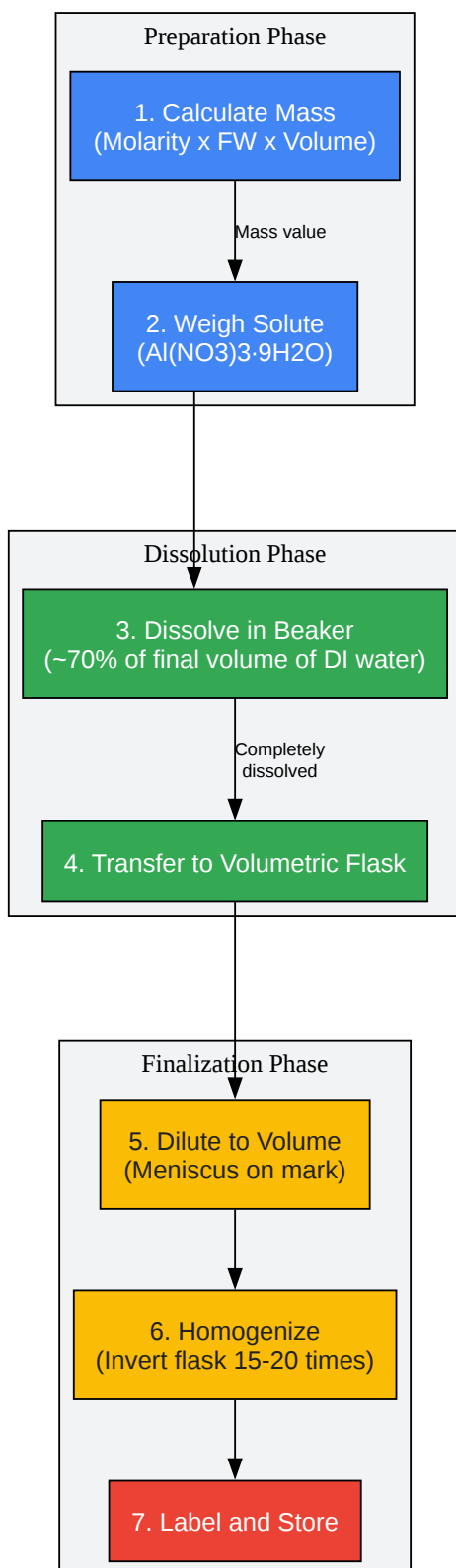
Data Presentation

The following table provides the required mass of $\text{Al}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ for preparing standard solutions of common concentrations in a 1000 mL final volume.

Desired Concentration (M)	Formula Weight (g/mol)	Final Volume (mL)	Required Mass (g)
1.0 M	375.13	1000	375.13
0.5 M	375.13	1000	187.57
0.25 M	375.13	1000	93.78
0.1 M	375.13	1000	37.51

Workflow Visualization

The diagram below illustrates the key steps in the preparation of the standard solution.



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Caption: Workflow for preparing a standard solution of **aluminum nitrate nonahydrate**.

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